

# Application Notes and Protocols for Metallographic Analysis of Titanium-Uranium Microstructures

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## Compound of Interest

Compound Name: *Titanium--uranium (1/2)*

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These application notes provide a comprehensive guide to the metallographic analysis of titanium-uranium (Ti-U) alloy microstructures. The protocols outlined below cover sample preparation, microstructural examination, and quantitative analysis, enabling accurate and reproducible characterization of these materials.

## Introduction

Titanium-uranium alloys are of significant interest in various research and development applications. Their microstructure, which is a function of composition and thermomechanical processing, dictates their physical and mechanical properties. Metallographic analysis is a critical tool for elucidating the phase constituents, grain morphology, and defect structures that govern the performance of these alloys.

The Ti-U system is characterized by several phases, including alpha-titanium ( $\alpha$ -Ti), beta-titanium ( $\beta$ -Ti), alpha-uranium ( $\alpha$ -U), beta-uranium ( $\beta$ -U), gamma-uranium ( $\gamma$ -U), and the intermetallic compound  $U_2Ti$ .<sup>[1][2][3]</sup> The relative amounts and morphologies of these phases are key parameters evaluated during metallographic analysis.

## Quantitative Microstructural Data

The following tables summarize key quantitative data related to the titanium-uranium system. This information is essential for phase identification and for understanding the relationships between composition, processing, and microstructure.

Table 1: Key Phase Transformation Temperatures in the Ti-U System

Transformation	Temperature (°C)	Composition (at. % Ti)
Peritectic Reaction ( $L + \beta\text{-Ti} \leftrightarrow \gamma\text{-U}$ )	~1180	Varied
Eutectoid Decomposition ( $\gamma\text{-U} \leftrightarrow \beta\text{-U} + \text{U}_2\text{Ti}$ )	~718	5
Eutectoid Decomposition ( $\beta\text{-Ti} \leftrightarrow \alpha\text{-Ti} + \text{U}_2\text{Ti}$ )	~830	18.3
$\alpha\text{-U} \leftrightarrow \beta\text{-U}$ Transformation	667	0
$\beta\text{-U} \leftrightarrow \gamma\text{-U}$ Transformation	768	0

Data compiled from multiple sources.[\[1\]](#)

Table 2: Example Grain Size Data for Titanium Alloys

Alloy	Condition	Average Grain Size ( $\mu\text{m}$ )
Commercially Pure Ti (Grade 2)	Annealed	~70
Ti-6Al-4V	As-built (EBAM)	Primary $\beta$ grains: 500-1000
Ti Grade 4	As-received	28-32

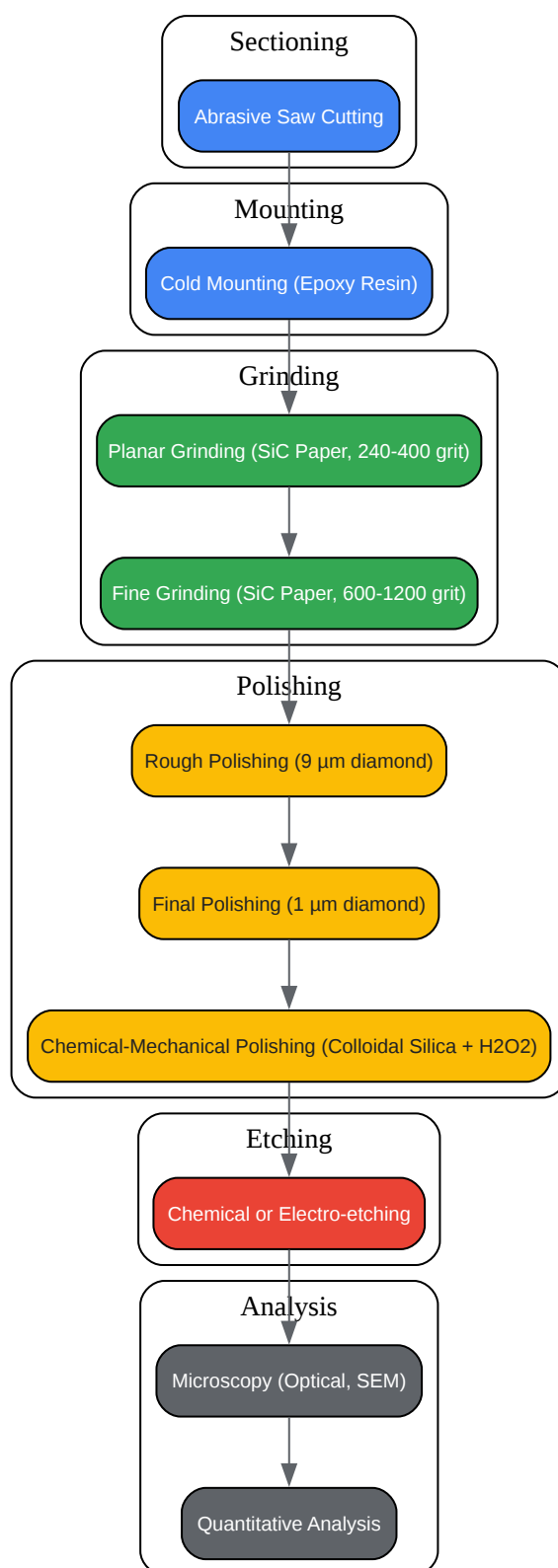
Note: Specific grain size data for Ti-U alloys is highly dependent on the alloy composition and processing history. The values presented are for illustrative purposes for common titanium alloys.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

The following protocols provide detailed, step-by-step methodologies for the metallographic preparation and analysis of titanium-uranium alloys.

## Sample Preparation Workflow

The overall workflow for sample preparation is depicted below.



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Fig. 1: Experimental workflow for metallographic analysis.

## Detailed Protocol for Sample Preparation

### 1. Sectioning:

- Cut the bulk Ti-U alloy sample to the desired size using a low-speed diamond saw or an abrasive cut-off wheel with ample cooling to minimize mechanical deformation.

### 2. Mounting:

- For ease of handling and to ensure a flat surface during grinding and polishing, mount the sectioned sample in a cold-mounting epoxy resin. Hot mounting is generally not recommended as it can alter the microstructure.

### 3. Grinding:

- Planar Grinding: Begin by grinding the mounted sample on a planar grinder with silicon carbide (SiC) papers of decreasing grit size, starting with 240 or 320 grit and proceeding to 400 grit. Use water as a lubricant and coolant.
- Fine Grinding: Continue grinding with progressively finer SiC papers, typically 600, 800, and 1200 grit. Ensure the sample is rotated 90 degrees between each step and that all scratches from the previous step are removed before proceeding to the next.

### 4. Polishing:

- Rough Polishing: Use a 9  $\mu\text{m}$  diamond suspension on a low-nap polishing cloth.<sup>[3]</sup> Apply moderate pressure and continue until the grinding scratches are removed.
- Final Polishing: Proceed with a 1  $\mu\text{m}$  diamond suspension on a napped polishing cloth for a finer surface finish.<sup>[3]</sup>
- Chemical-Mechanical Polishing: For an optimal, deformation-free surface, perform a final polishing step using a chemical-mechanical method. A common solution is a mixture of colloidal silica and hydrogen peroxide.<sup>[7]</sup> This step is crucial for revealing the true microstructure, especially for alloys prone to surface deformation.

### 5. Etching:

- Etching is performed to reveal the microstructural features by selectively corroding the surface. The choice of etchant and etching parameters depends on the specific composition of the Ti-U alloy.
- Kroll's Reagent: A common etchant for titanium and its alloys is Kroll's reagent (1-3 mL HF, 2-6 mL HNO<sub>3</sub>, in 100 mL H<sub>2</sub>O).[7] Immersion times are typically short (a few seconds).
- Modified Kroll's Reagent: For some uranium-titanium alloys, a modified Kroll's reagent may be more effective.[3]
- Electro-etching: An alternative method is electro-etching in a solution of 10% oxalic acid in water at a voltage of 4-5V for 3-5 seconds.[3] This technique can provide excellent definition of microstructural features.

## Microstructural Examination and Quantitative Analysis

### 1. Microscopy:

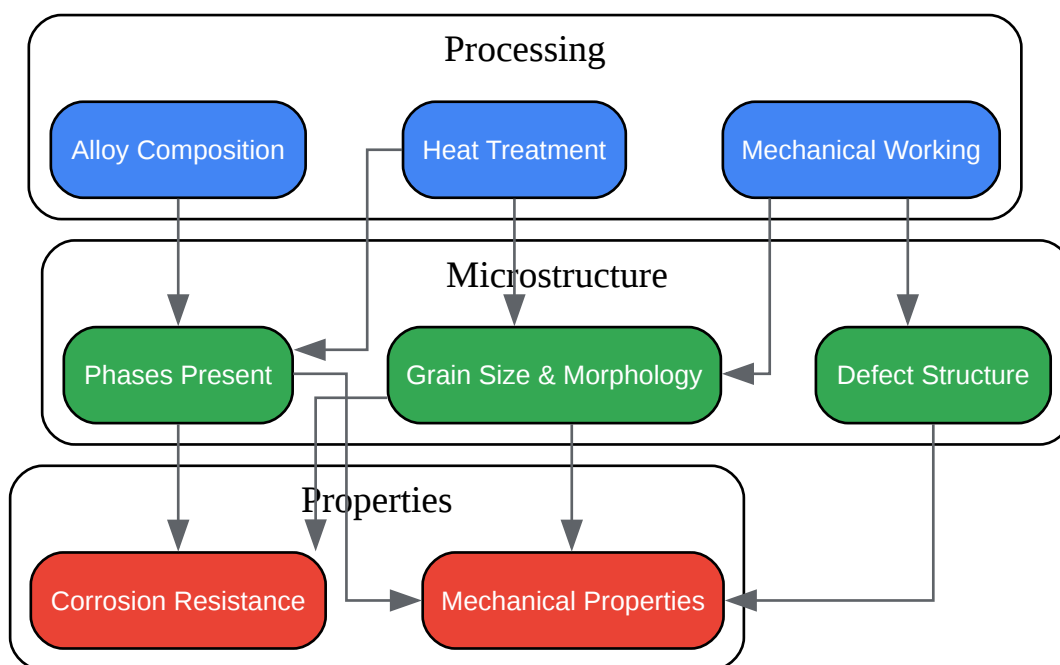
- Examine the etched samples using optical microscopy and scanning electron microscopy (SEM) to observe the microstructure.
- Use different imaging modes (e.g., bright-field, polarized light for optical microscopy; secondary electron, backscattered electron for SEM) to highlight different microstructural features.

### 2. Quantitative Analysis:

- Utilize image analysis software to perform quantitative measurements of microstructural features.
- Phase Percentage: Determine the volume fraction of different phases using point counting or automated thresholding techniques.
- Grain Size: Measure the average grain size using methods such as the linear intercept method (ASTM E112).
- Lamellar Spacing: For lamellar microstructures, measure the spacing between the lamellae.

## Signaling Pathways and Logical Relationships

The relationship between processing, microstructure, and properties can be visualized as a logical flow.



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Fig. 2: Processing-microstructure-property relationships.

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